

Determining the IC50 of AP14145 Hydrochloride on SK3 Channels

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Compound of Interest

Compound Name: AP14145 hydrochloride

Cat. No.: B10825825

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Application Notes and Protocols for Researchers

Audience: Researchers, scientists, and drug development professionals.

Introduction

AP14145 hydrochloride is a potent negative allosteric modulator of the small-conductance calcium-activated potassium (KCa₂) channels, also known as SK channels.^{[1][2]} It exhibits inhibitory effects on both KCa_{2.2} (SK2) and KCa_{2.3} (SK3) channels.^{[1][3]} The mechanism of action involves decreasing the calcium sensitivity of the channel, an effect that is highly dependent on the S508 and A533 amino acid residues within the inner pore of the channel.^{[1][3]} Understanding the potency of **AP14145 hydrochloride**, specifically its half-maximal inhibitory concentration (IC₅₀), on SK3 channels is crucial for its application in research and potential therapeutic development, particularly in areas such as atrial fibrillation.^{[1][3][4][5][6]}

This document provides a detailed protocol for determining the IC₅₀ of **AP14145 hydrochloride** on human SK3 channels using the whole-cell patch-clamp technique on a heterologous expression system.

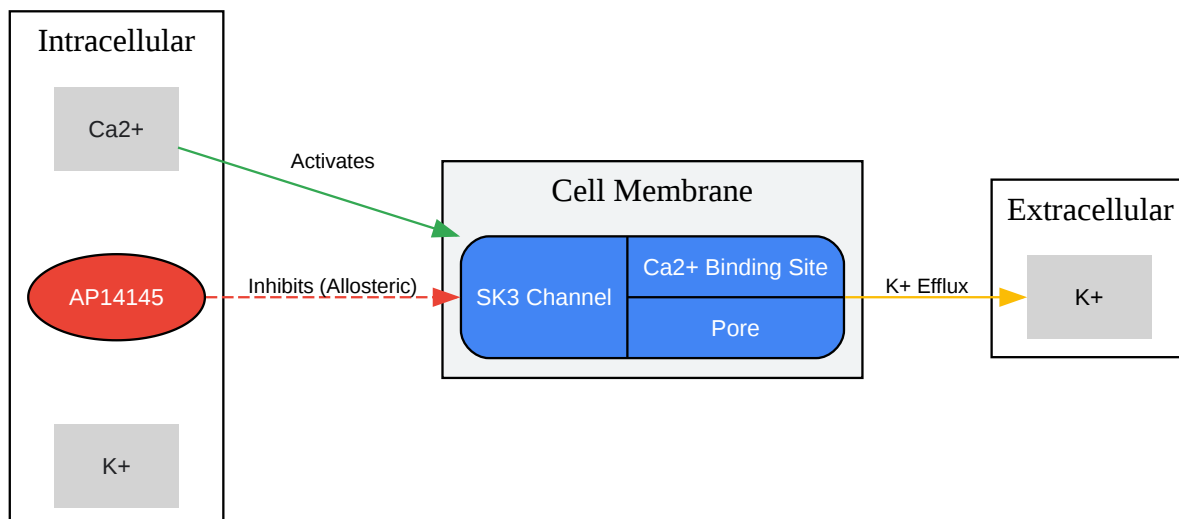
Quantitative Data Summary

The following table summarizes the reported IC50 values for **AP14145 hydrochloride** on SK channels.

Compound	Channel Subtype	Reported IC50	Method	Reference
AP14145 hydrochloride	hKCa2.3 (human SK3)	1.1 ± 0.3 μM	Whole-cell patch clamp	[3]
AP14145 hydrochloride	hKCa2.3 (human SK3)	1.3 μM	Whole-cell patch clamp	[1]
AP14145 hydrochloride	hKCa2.2 (human SK2)	1.1 ± 0.3 μM	Whole-cell patch clamp	[3]

Signaling Pathway and Mechanism of Action

AP14145 hydrochloride acts as a negative allosteric modulator of SK3 channels. Instead of directly blocking the pore, it binds to a site distinct from the ion conduction pathway. This binding event reduces the channel's sensitivity to intracellular calcium (Ca²⁺), which is the primary gating mechanism for SK channels. Consequently, a higher concentration of intracellular Ca²⁺ is required to open the channel, leading to a reduction in potassium (K⁺) efflux and membrane hyperpolarization.



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Caption: Mechanism of AP14145 on SK3 Channels.

Experimental Protocol: IC₅₀ Determination via Whole-Cell Patch Clamp

This protocol outlines the determination of the IC₅₀ value for **AP14145 hydrochloride** on human SK3 channels expressed in a mammalian cell line (e.g., HEK293 or CHO cells).

1. Cell Culture and Transfection:

- Cell Line: Use a stable cell line expressing the human KCa_{2.3} (SK3) channel, such as the Human KCa_{2.3} Potassium Channel Cell Line, or transiently transfect a suitable mammalian cell line (e.g., HEK293, CHO) with a plasmid encoding the human KCNN3 gene.[7][8]
- Culture Conditions: Maintain cells in the appropriate culture medium supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO₂.
- Transfection (if applicable): For transient expression, transfect cells using a suitable method (e.g., lipofection) and allow 24-48 hours for channel expression before electrophysiological

recording. Co-transfect with a fluorescent marker (e.g., GFP) to identify successfully transfected cells.

2. Reagents and Solutions:

- External Solution (in mM): 140 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 5 Glucose. Adjust pH to 7.4 with NaOH.
- Internal (Pipette) Solution (in mM): 140 KCl, 1 MgCl₂, 10 HEPES, 10 EGTA, and a calculated amount of CaCl₂ to achieve a free Ca²⁺ concentration of approximately 400 nM. Adjust pH to 7.2 with KOH.
- **AP14145 Hydrochloride** Stock Solution: Prepare a high-concentration stock solution (e.g., 10 mM) in DMSO and store at -20°C.[2]
- Working Solutions: Prepare serial dilutions of **AP14145 hydrochloride** in the external solution to achieve the desired final concentrations for the concentration-response curve (e.g., 10 nM to 30 μM).[1]

3. Electrophysiological Recording:

- Apparatus: Use a standard patch-clamp setup equipped with an amplifier, micromanipulator, and data acquisition system.
- Pipettes: Pull borosilicate glass capillaries to a resistance of 2-5 MΩ when filled with the internal solution.
- Recording Procedure:
 - Obtain a giga-seal (>1 GΩ) on an isolated, transfected cell.
 - Rupture the membrane to achieve the whole-cell configuration.
 - Clamp the cell at a holding potential of -80 mV.
 - Apply a voltage ramp protocol (e.g., from -120 mV to +60 mV over 500 ms) to elicit SK3 currents. The presence of a fixed intracellular Ca²⁺ concentration will activate the channels.

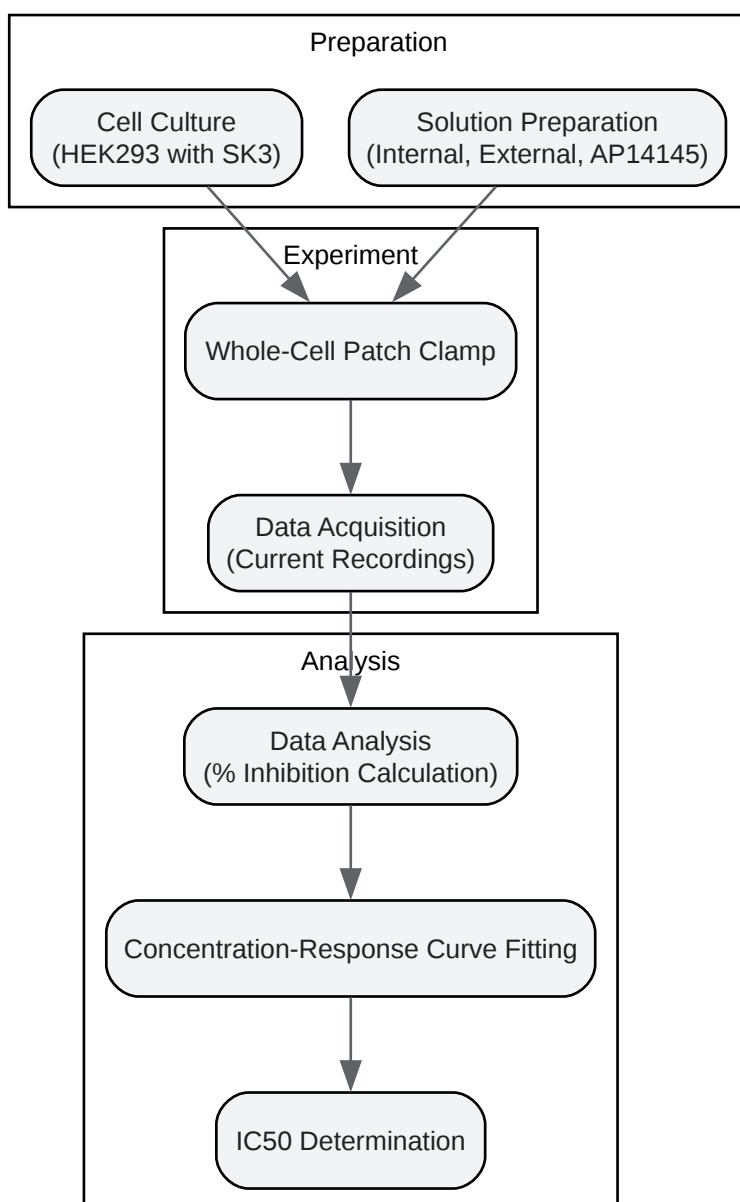
- Record baseline currents in the external solution.
- Perfuse the cell with increasing concentrations of **AP14145 hydrochloride**, allowing the current to stabilize at each concentration before recording.

4. Data Analysis:

- Measure the peak outward current at a specific depolarizing potential (e.g., +40 mV) for each concentration of AP14145.
- Normalize the current at each concentration to the baseline current (in the absence of the compound) to determine the percentage of inhibition.
- Plot the percentage of inhibition against the logarithm of the AP14145 concentration.
- Fit the concentration-response data to the Hill equation to determine the IC₅₀ value and the Hill slope.
 - $Y = 100 / (1 + (IC_{50}/X)^{HillSlope})$
 - Where Y is the percentage of response, X is the inhibitor concentration, IC₅₀ is the concentration for 50% inhibition, and HillSlope is the Hill coefficient.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the IC₅₀ of AP14145 on SK3 channels.



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Caption: Experimental workflow for IC50 determination.

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